

# Proper Disposal of Hexylene Glycol: A Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: Hexylene Glycol

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For researchers, scientists, and drug development professionals, ensuring the safe and compliant disposal of chemical waste is paramount. This document provides essential safety and logistical information for the proper disposal of **hexylene glycol**, a common solvent and reagent in laboratory settings.

**Hexylene glycol**, while not classified as a listed hazardous waste by the Resource Conservation and Recovery Act (RCRA), requires careful management due to its potential to be classified as a characteristic hazardous waste.[1][2] Adherence to local, state, and federal regulations is mandatory for its disposal.[3] The most recommended method of disposal is to engage a licensed professional waste disposal service.[3]

## Immediate Safety and Handling

Before handling **hexylene glycol** for disposal, it is crucial to be aware of its potential hazards. It is known to cause skin and eye irritation.[3][4] Inhalation of vapors can also lead to irritation of the nose and throat.[1] Therefore, appropriate personal protective equipment (PPE) must be worn at all times.

### Key Safety Precautions:

- **Personal Protective Equipment (PPE):** Wear chemical-resistant gloves, safety goggles, and a lab coat. In case of insufficient ventilation, a respirator may be necessary.

- Ventilation: Always handle **hexylene glycol** in a well-ventilated area, preferably within a chemical fume hood.
- Avoid Contact: Prevent contact with skin, eyes, and clothing. In case of contact, flush the affected area with copious amounts of water.[\[3\]](#)
- Spill Management: In the event of a spill, absorb the liquid with an inert material such as vermiculite or sand, and place it in a sealed container for disposal.

## Regulatory and Disposal Considerations

While pure **hexylene glycol** is not a listed hazardous waste, its disposal is regulated. The waste may be classified as hazardous if it exhibits one or more of the following characteristics as defined by the RCRA: ignitability, corrosivity, reactivity, or toxicity.[\[2\]](#)

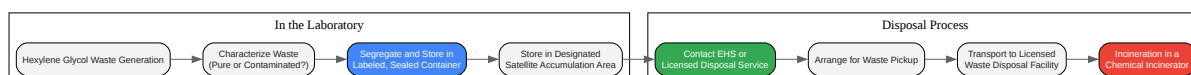
Property	Value	Regulatory Significance
Flash Point	93 - 98.3 °C (199.4 - 209 °F)	The flash point is above the 60°C (140°F) threshold for an ignitable hazardous waste (D001) under RCRA, indicating it is not typically an ignitable waste.
RCRA Hazardous Waste?	Not a listed hazardous waste.	May be considered a hazardous waste if it exhibits characteristics of ignitability, corrosivity, reactivity, or toxicity.
CERCLA Reportable Quantity (RQ)	Not listed	Hexylene glycol is not specifically listed as a hazardous substance under CERCLA, and therefore does not have a reportable quantity. <a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[7]</a> <a href="#">[8]</a> <a href="#">[9]</a>

## Step-by-Step Disposal Procedure

The following procedure outlines the general steps for the proper disposal of **hexylene glycol** from a laboratory setting.

- **Waste Characterization:** Determine if the **hexylene glycol** waste is contaminated with other substances that might alter its characteristics. If it has been mixed with other solvents or chemicals, it must be treated as a mixed waste stream.
- **Segregation and Storage:**
  - Store waste **hexylene glycol** in a dedicated, properly labeled, and sealed container.
  - Do not mix **hexylene glycol** waste with other waste streams unless explicitly permitted by your institution's hazardous waste management plan.
  - The container should be stored in a well-ventilated, designated satellite accumulation area away from incompatible materials such as strong oxidizing agents and acids.
- **Labeling:** Clearly label the waste container with "Hazardous Waste" (if applicable), the full chemical name "**Hexylene Glycol**," and the date of accumulation.
- **Engage a Licensed Disposal Service:** Contact your institution's Environmental Health and Safety (EHS) department or a licensed professional waste disposal company to arrange for pickup and disposal. These services are equipped to handle chemical waste in compliance with all regulations.
- **Disposal Method:** The most common and recommended disposal method for **hexylene glycol** is incineration.<sup>[10]</sup> A licensed waste disposal facility will typically use a chemical incinerator equipped with an afterburner and scrubber to ensure complete and environmentally sound destruction of the chemical.

## Disposal Workflow



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Caption: Logical workflow for the proper disposal of **hexylene glycol**.

Disclaimer: This information is intended as a general guide. Always consult your institution's specific safety and waste disposal protocols, as well as local, state, and federal regulations, before disposing of any chemical waste.

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